

An In-depth Technical Guide to 5-(Pyrimidin-2-ylsulfanyl)-furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-(Pyrimidin-2-ylsulfanyl)-furan-2-carbaldehyde

Cat. No.: B061730

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **5-(Pyrimidin-2-ylsulfanyl)-furan-2-carbaldehyde**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide combines known information with established principles of organic chemistry and medicinal chemistry for analogous structures.

Chemical Properties and Data

5-(Pyrimidin-2-ylsulfanyl)-furan-2-carbaldehyde is a heterocyclic compound featuring a furan ring substituted with a pyrimidinyl-sulfanyl group at the 5-position and a carbaldehyde (aldehyde) group at the 2-position. The presence of these functional groups suggests a molecule with potential for diverse chemical reactions and biological interactions.

Quantitative Data Summary:

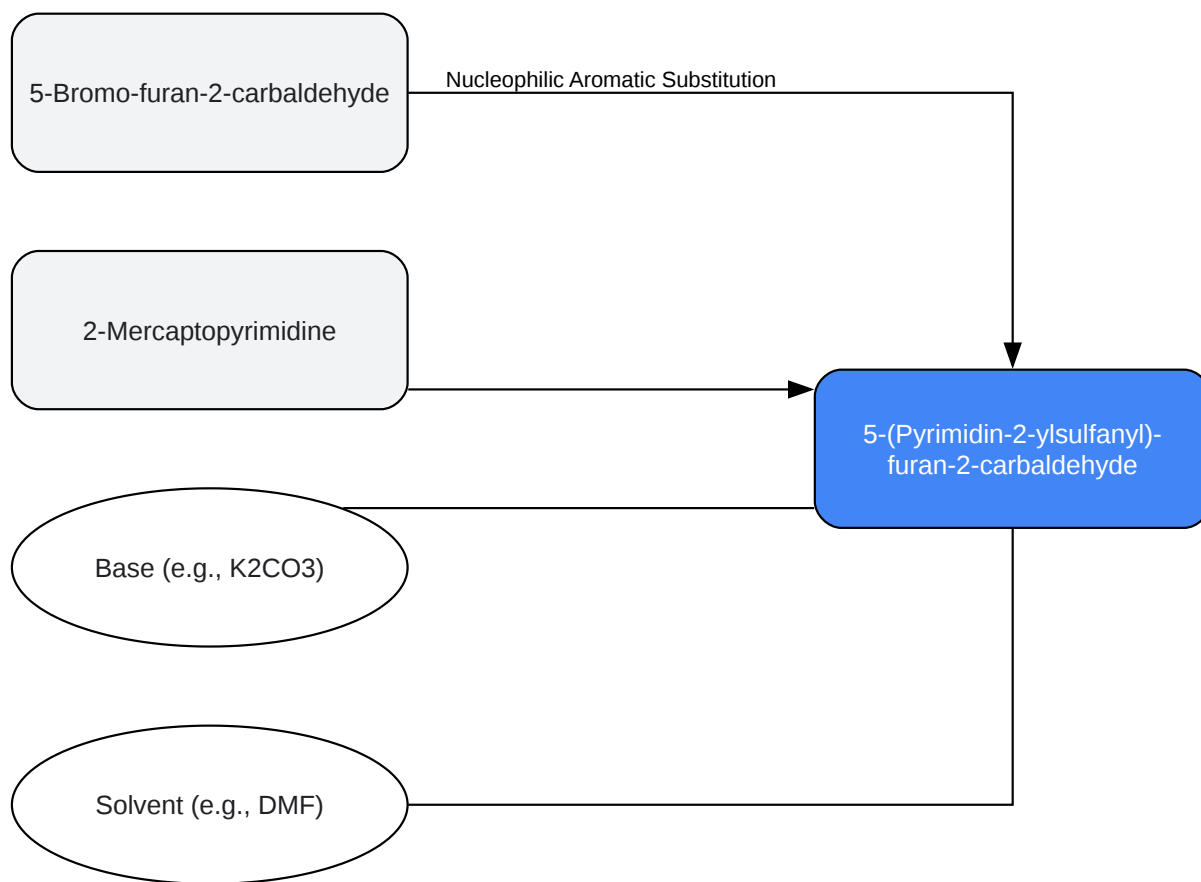
Property	Value	Source
Molecular Formula	C ₉ H ₆ N ₂ O ₂ S	--INVALID-LINK--[1]
Molecular Weight	206.22 g/mol	--INVALID-LINK--[1]
Melting Point	98-99 °C	Commercially available data
CAS Number	57603-82-4	--INVALID-LINK--[1]
Appearance	Likely a solid at room temperature	Inferred from melting point
Solubility	24.2 µg/mL at pH 7.4	--INVALID-LINK--[1]
Hazard Identification	Irritant, Harmful if swallowed, Causes serious eye irritation	--INVALID-LINK--[1]

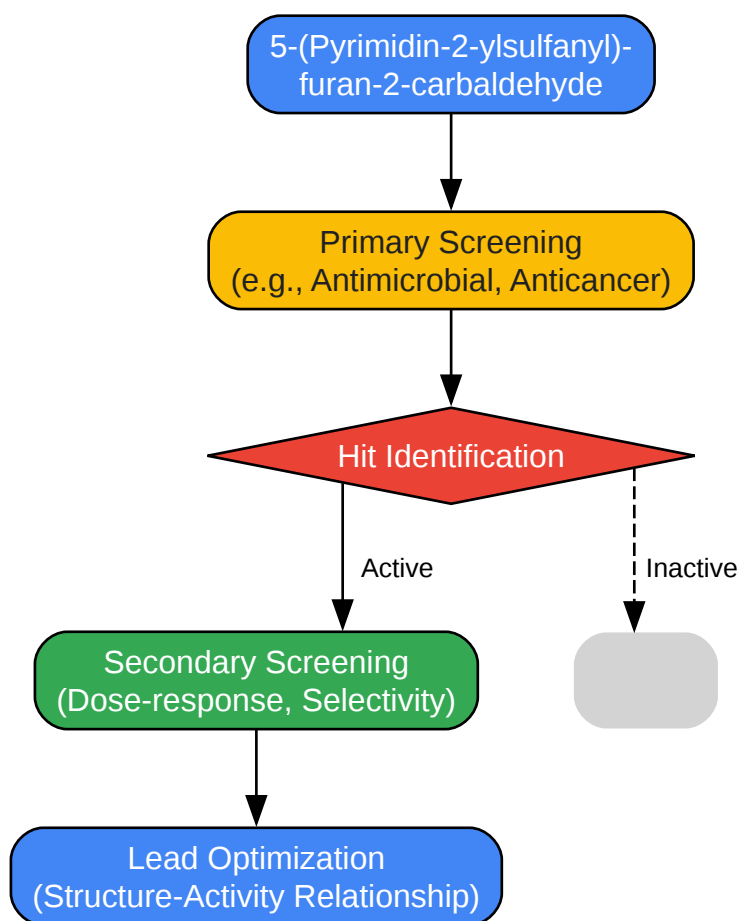
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-(Pyrimidin-2-ylsulfanyl)-furan-2-carbaldehyde** is not readily available in the literature, a plausible synthetic route can be proposed based on established organic chemistry reactions. A common method for forming aryl-sulfur bonds is through nucleophilic aromatic substitution or cross-coupling reactions.

Proposed Synthesis Pathway:

A likely synthetic approach involves the reaction of a suitable furan derivative with a pyrimidine thiol. A potential method is the nucleophilic substitution of a leaving group on the furan ring by the sulfur atom of 2-mercaptopyrimidine.





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References

- 1. 5-(2-Pyrimidinylthio)-2-furaldehyde | C₉H₆N₂O₂S | CID 1112170 - PubChem [pubchem.ncbi.nlm.nih.gov]
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